

An In-depth Technical Guide to Ethylenediamine Sulfate (CAS: 22029-36-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethylenediamine sulfate*

Cat. No.: *B1220251*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylenediamine sulfate, with the CAS number 22029-36-3, is the salt formed from the neutralization of the organic base ethylenediamine with sulfuric acid. It presents as a white to off-white crystalline powder.^[1] This compound is recognized for its utility in various chemical applications, ranging from a reagent in synthesis and analysis to its role in crystallography. For professionals in drug development and research, an understanding of its physicochemical properties, synthesis, and biological interactions is crucial for its potential applications.

Physicochemical Properties

A comprehensive summary of the key physicochemical properties of **ethylenediamine sulfate** is provided in Table 1. This data is essential for its handling, formulation, and application in experimental settings.

Table 1: Physicochemical Properties of **Ethylenediamine Sulfate**

Property	Value	Reference
CAS Number	22029-36-3	[1]
Molecular Formula	C ₂ H ₁₀ N ₂ O ₄ S	[1]
Molecular Weight	158.18 g/mol	[1]
Appearance	White to almost white crystalline powder	[1]
Melting Point	225-228 °C	[2]
Boiling Point	401.6 °C at 760 mmHg	
Density	1.159 g/cm ³	
Solubility	Soluble in water	[1]
pKa	The pKa values for the parent compound, ethylenediamine, are approximately 7.5 and 10.7, indicating the basicity of the two amino groups. In ethylenediamine sulfate, these amino groups are protonated.	

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and identification of **ethylenediamine sulfate**.

- ¹H NMR (Proton Nuclear Magnetic Resonance):** In a D₂O solvent, the methylene protons (-CH₂-) of **ethylenediamine sulfate** are expected to show a singlet at approximately 3.41 ppm.[3] The protons of the ammonium groups (-NH₃⁺) would likely appear as a broader signal.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):** Due to the symmetry of the molecule, the ¹³C NMR spectrum is predicted to exhibit a single peak corresponding to the two equivalent methylene carbons.

- FTIR (Fourier-Transform Infrared Spectroscopy): The FTIR spectrum of **ethylenediamine sulfate** displays characteristic absorption bands. The N-H stretching of the protonated amine groups is typically observed in the region of 3200-3500 cm^{-1} .^[1] Bending vibrations for the methylene groups and sulfate anion absorptions would also be present.
- Mass Spectrometry (MS): Mass spectral analysis would show the fragmentation pattern of the ethylenediammonium cation ($\text{C}_2\text{H}_{10}\text{N}_2^{2+}$) and the sulfate anion (SO_4^{2-}).

Synthesis and Experimental Protocols

The primary method for the synthesis of **ethylenediamine sulfate** is a direct acid-base neutralization reaction between ethylenediamine and sulfuric acid.^[1] This reaction is highly exothermic and requires careful temperature control.

Detailed Laboratory-Scale Synthesis Protocol

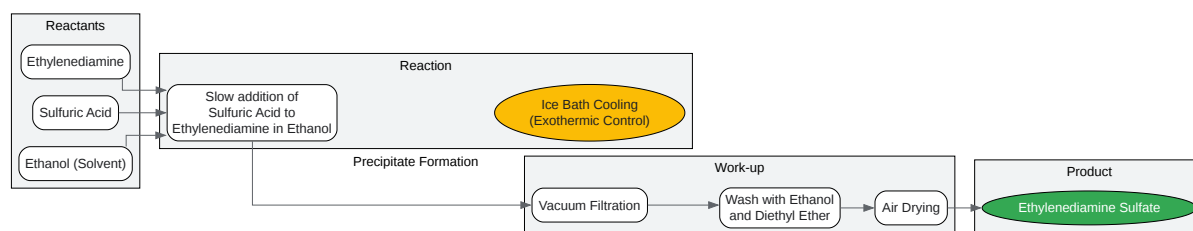
This protocol is adapted from a procedure reported by The Royal Society of Chemistry.^[4]

Materials:

- Ethylenediamine (99%)
- Concentrated Sulfuric Acid (96.8%)
- Ethanol (99%)
- Diethyl ether
- Ice bath
- 4 L beaker
- Stirring apparatus
- Vacuum filtration apparatus

Procedure:

- In a 4 L beaker cooled in an ice bath, slowly add 178 mL (2.66 moles) of ethylenediamine to 750 mL of ethanol with continuous stirring.[4]
- Carefully add 145 mL (2.64 moles) of concentrated sulfuric acid dropwise to the stirred solution. Maintain the temperature of the reaction mixture by ensuring the beaker is well-immersed in the ice bath.[4] Caution: This step is highly exothermic.
- As the reaction proceeds, the mixture will become more viscous. Add two additional 250 mL portions of ethanol to facilitate stirring.[4]
- After the addition of sulfuric acid is complete, continue stirring the mixture in the ice bath for a period to ensure the reaction goes to completion.
- Isolate the precipitated **ethylenediamine sulfate** by vacuum filtration.[4]
- Wash the collected solid with 375 mL of ethanol followed by 250 mL of diethyl ether to remove any unreacted starting materials and impurities.[4]
- Air-dry the resulting white crystalline powder. The reported yield for this procedure is approximately 77%.[4]



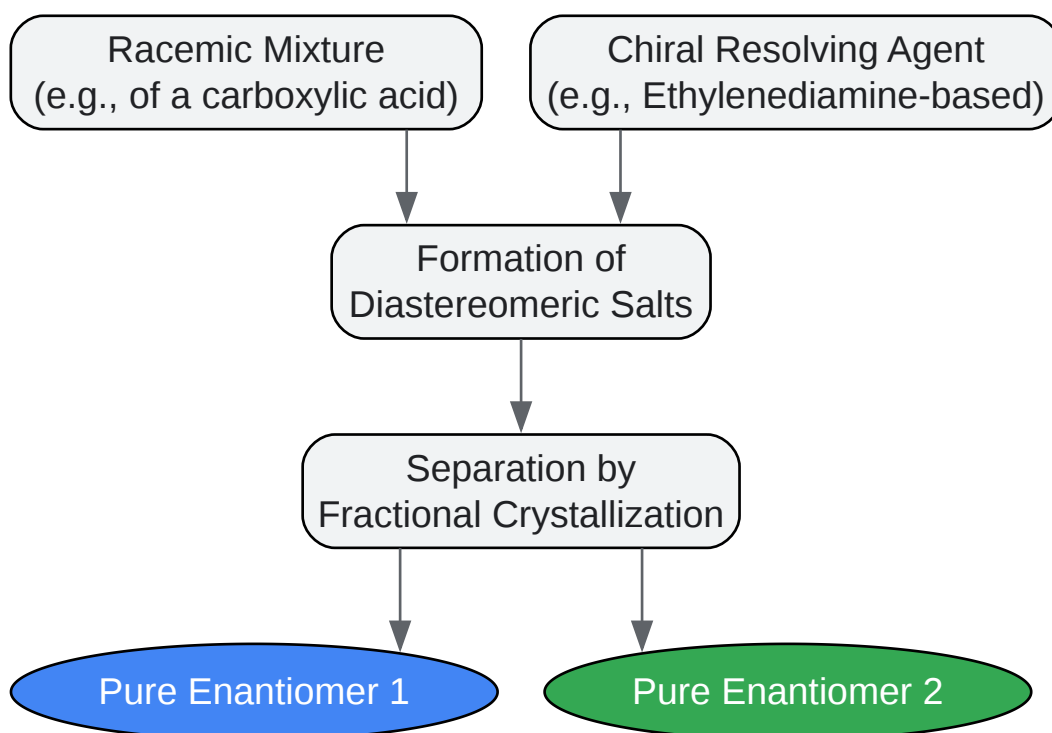
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Applications in Research and Drug Development

While direct applications of **ethylenediamine sulfate** in drug formulations are not extensively documented in publicly available literature, its constituent parts and properties suggest several areas of relevance for drug development professionals.

Chiral Resolution

Ethylenediamine is a common resolving agent in the separation of racemic mixtures of chiral carboxylic acids.[5] Although less common, the sulfate salt could potentially be used in a similar capacity, particularly in crystallographic studies for separating enantiomers.[1] The process involves the formation of diastereomeric salts that can be separated based on differences in their solubility.



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Chelating Agent

Ethylenediamine and its derivatives, such as EDTA (ethylenediaminetetraacetic acid), are well-known chelating agents that can bind to metal ions.[6] This property is crucial in various biological and pharmaceutical contexts. While **ethylenediamine sulfate** itself is a salt, the

ethylenediammonium dication can exist in equilibrium with the free base, which can then act as a chelating agent. This can be relevant in biological systems for sequestering metal ions that may be involved in pathological processes or for influencing the bioavailability of metallic drugs.
[1]

Potential Antimicrobial Activity

Some studies have suggested that ethylenediamine and its derivatives may possess antimicrobial properties.[1] The proposed mechanism often involves the chelation of essential metal ions from the bacterial cell wall, leading to its disruption and increased permeability.[7] This can inhibit bacterial growth and may also enhance the efficacy of other antimicrobial agents.

Experimental Protocol: Antimicrobial Susceptibility Testing (Broth Microdilution)

This is a generalized protocol to determine the Minimum Inhibitory Concentration (MIC) of **ethylenediamine sulfate** against a bacterial strain.

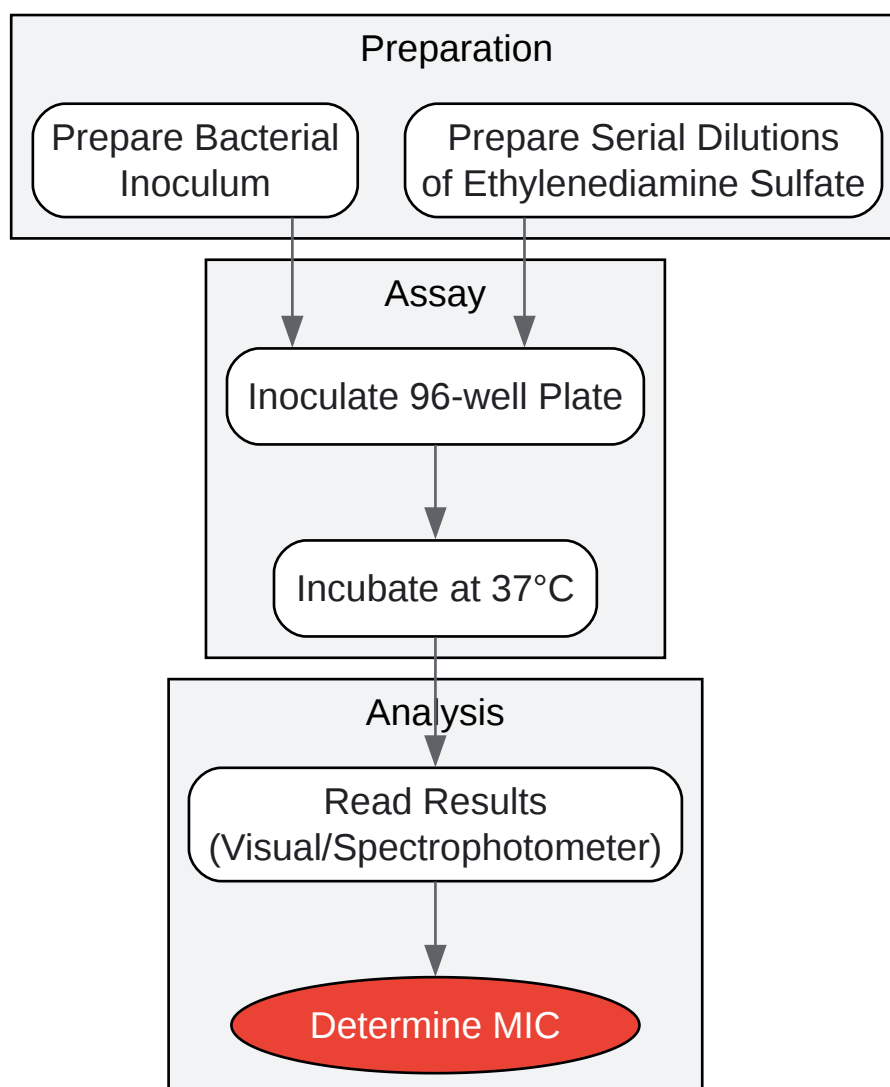
Materials:

- **Ethylenediamine sulfate**
- Bacterial strain of interest (e.g., E. coli, S. aureus)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Spectrophotometer
- Incubator

Procedure:

- **Preparation of Inoculum:** Culture the bacterial strain overnight in CAMHB. Adjust the turbidity of the culture to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL. Dilute this suspension to achieve a final inoculum concentration of 5×10^5 CFU/mL in the wells of the microtiter plate.

- Preparation of **Ethylenediamine Sulfate** Dilutions: Prepare a stock solution of **ethylenediamine sulfate** in CAMHB. Perform serial twofold dilutions of the stock solution in the wells of the 96-well plate to obtain a range of concentrations.
- Inoculation: Add the prepared bacterial inoculum to each well containing the different concentrations of **ethylenediamine sulfate**. Include a positive control well (bacteria in broth without the compound) and a negative control well (broth only).
- Incubation: Incubate the microtiter plate at 37°C for 18-24 hours.
- Determination of MIC: The MIC is the lowest concentration of **ethylenediamine sulfate** that completely inhibits visible growth of the bacteria. This can be assessed visually or by measuring the optical density at 600 nm using a microplate reader.



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Safety and Handling

Ethylenediamine sulfate is classified as a toxic and irritant compound.[1] It can cause skin and eye irritation.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work in a well-ventilated area or under a fume hood.

Conclusion

Ethylenediamine sulfate is a compound with well-defined physicochemical properties and a straightforward synthesis. While its direct role in pharmaceuticals is not prominent, its

characteristics as a salt of a chelating agent and its potential as a chiral resolving agent and antimicrobial substance make it a compound of interest for researchers in drug discovery and development. Further investigation into its biological activities and potential therapeutic applications is warranted.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethylenediamine Sulfate (CAS: 22029-36-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220251#ethylenediamine-sulfate-cas-number-22029-36-3]

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